

Technical Support Center: Mitigating Spray Drift During MCPA Application

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Compound of Interest

Compound Name: 2-(2-Chloro-4-methylphenoxy)acetic acid

CAS No.: 583-23-3

Cat. No.: B1347315

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This guide provides in-depth technical support for researchers, scientists, and agricultural professionals to minimize spray drift when applying the phenoxy herbicide MCPA (2-methyl-4-chlorophenoxyacetic acid). Adherence to these protocols is critical for ensuring experimental accuracy, environmental protection, and preventing damage to non-target crops.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What is spray drift and why is it a major concern with MCPA?

A1: Spray drift is the off-target movement of herbicide droplets or vapor during or after application.^[1] MCPA is a selective, systemic herbicide highly effective against broadleaf weeds. However, many valuable crops (e.g., grapes, tomatoes, cotton, soybeans) and ornamental plants are extremely sensitive to it.^{[1][2]} Even minute quantities drifting onto these non-target plants can cause significant injury, leading to yield loss or complete crop failure. From a research perspective, uncontrolled drift can compromise experimental integrity by

introducing a significant variable, leading to inaccurate data on herbicide efficacy or crop tolerance.

There are two primary types of spray drift to consider:

- **Particle Drift:** This involves the physical movement of liquid spray droplets by wind at the time of application.[3] Smaller droplets are more susceptible as they remain suspended in the air for longer periods.[2][4]
- **Vapor Drift:** This occurs when a volatile herbicide evaporates from a plant or soil surface after application and the resulting vapor moves off-target.[3][4][5] This is particularly problematic with ester formulations of phenoxy herbicides, especially under hot and dry conditions.[4][6][7]

Q2: I'm seeing damage on sensitive plants downwind from my application zone. How do I determine the primary cause and prevent it in the future?

A2: Off-target damage is a clear indicator of a drift event. Troubleshooting involves a systematic review of your application parameters.

Troubleshooting Steps:

- **Review Environmental Conditions:** Check your application logs for wind speed and direction, temperature, and relative humidity at the time of spraying. High winds are the most significant contributor to particle drift.[8] Conversely, very calm conditions (less than 3 mph) can indicate a temperature inversion, where a layer of cool air is trapped beneath warm air, allowing a concentrated cloud of fine spray particles to move unpredictably over long distances.[3][9]
- **Examine Nozzle Selection and Pressure:** Your choice of nozzle and operating pressure are the most critical factors you can control to influence droplet size.[3][5] Finer sprays, produced by smaller nozzle orifices or higher pressures, are more prone to drift.[10]
- **Assess Boom Height:** The greater the distance from the nozzle to the target, the longer droplets are exposed to wind. Doubling the boom height from 18 to 36 inches can increase

drift by 350% at 90 feet downwind.[8]

- Evaluate Formulation and Adjuvants: Were you using a volatile ester formulation of MCPA? [2][6] Did your tank mix include a drift reduction adjuvant?

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} Caption: Troubleshooting flowchart for identifying the cause of MCPA drift.

Technical Guides for Drift Reduction

Guide 1: Optimizing Application Equipment

The most effective way to reduce particle drift is to increase the spray droplet size.[10][11][12]

1. Nozzle Selection: This is the single most important equipment choice for managing drift.[5]

Air-induction (AI) or venturi-style nozzles are highly recommended as they produce coarser droplets filled with air, which are less prone to drift even at higher pressures.[4][13][14]

Nozzle Type	Typical Droplet Size (VMD μm)	Drift Reduction Potential	Recommended Use with MCPA
Standard Flat-Fan	150 - 300 (Fine-Medium)	Low	Not recommended near sensitive areas
Pre-Orifice / Turbo TeeJet	250 - 450 (Medium-Coarse)	Good	Suitable for many conditions[15]
Air Induction (AI) Flat-Fan	300 - 500 (Coarse)	Excellent	Recommended for most applications[13]
AI Turbo Tee (TTI)	500 - 700 (Very Coarse)	Highest	Ideal when maximum drift control is required[13]

2. Operating Pressure: For any given nozzle, lower pressures produce coarser droplets. Always operate within the manufacturer's recommended pressure range. Avoid pressures above 40-45

psi with conventional nozzles, as this significantly increases the number of fine, driftable droplets.[16]

3. Boom Height: Maintain the lowest possible boom height that still provides uniform spray coverage. For 110-degree nozzles with 20-inch spacing, the optimal height is typically 15-24 inches above the target canopy.[5][17]

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} Caption: Relationship between equipment settings and spray drift potential.

Guide 2: Managing Environmental Conditions

No equipment setup can fully compensate for poor weather conditions.

- Wind Speed: The ideal wind speed for spraying is a light, steady breeze between 3 and 10 mph, blowing away from any sensitive areas.[5][12][18] Never spray in winds exceeding 10 mph.[3]
- Temperature & Humidity: Avoid spraying in high temperatures (above 80-85°F) and low relative humidity (below 40%).[1][2] These conditions accelerate droplet evaporation, making droplets smaller and more susceptible to drift.[18][19] The "Delta T," the difference between the dry-bulb and wet-bulb temperature, is a useful indicator; an ideal Delta T is between 2 and 8.[4]
- Temperature Inversions: Never spray during a temperature inversion.[1] Signs of an inversion include dust or smoke hanging in the air and moving laterally, clear skies, and calm winds, often occurring in the late evening and early morning.[3][9]

Guide 3: The Role of Formulation and Adjuvants

- MCPA Formulation: Whenever possible, select an amine salt formulation of MCPA over an ester formulation.[6] Amine formulations are significantly less volatile and pose a much lower risk of vapor drift.[2][7]
- Drift Reduction Adjuvants (DRAs): These adjuvants are added to the spray tank to increase the viscosity of the spray solution, which helps to reduce the formation of small droplets.[11]

[18] Common DRAs are composed of polyacrylamide or guar gum polymers.[11] While DRAs can be effective, they are a supplement to, not a replacement for, proper nozzle selection and favorable weather conditions.[6][12]

Protocol: Boom Sprayer Calibration (Ounces-to-GPA Method)

Accurate calibration ensures the correct amount of herbicide is applied, which is crucial for efficacy and cost-effectiveness.[20][21]

Objective: To determine the sprayer's output in Gallons Per Acre (GPA).

Materials:

- Measuring tape
- Stakes or flags
- Stopwatch
- Measuring container graduated in ounces
- Calculator

Procedure:

- **System Preparation:** Before starting, thoroughly clean the sprayer and visually inspect all components, including the tank, hoses, and nozzles, for wear or damage.[20] Fill the tank halfway with clean water.
- **Determine Nozzle Spacing:** Measure the distance in inches between two nozzles on the boom.
- **Establish Test Course Length:** Use the table below to find the required course length that corresponds to your nozzle spacing. Measuring the output over this specific distance simplifies the final calculation.

Nozzle Spacing (inches)	Course Length (feet)
20	204
22	185
24	170
30	136
36	113

(Source: Adapted from University of Tennessee Extension.[\[22\]](#))

- Measure Travel Time: Mark the determined course length in a field representative of the application area. Drive the course at your intended application speed and engine RPM, recording the time in seconds. Perform this 2-3 times and calculate the average time.[\[22\]](#)
- Measure Nozzle Output: Park the sprayer and maintain the same engine RPM used on the course. Using the measuring container, catch the output from a single nozzle for the exact number of seconds recorded in Step 4.[\[22\]](#)
- Calculate GPA: The number of ounces collected from one nozzle is directly equal to the sprayer's output in Gallons Per Acre (GPA).[\[22\]](#) For example, if you collected 15 ounces, your sprayer output is 15 GPA.
- Check for Uniformity: Repeat Step 5 for each nozzle on the boom. The output of any single nozzle should not vary by more than 5% from the average.[\[21\]](#) Clean or replace any nozzles that fall outside this range.
- Calculate Tank Mix: Once you have a consistent GPA, you can accurately calculate how much MCPA and water to add to your tank for a specific acreage.

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